

Application Note: Ac-RKILFLDG-NH2 as a Pharmacodynamic Probe in Preclinical Models[1]

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Compound of Interest

Compound Name: *Ac-Arg-Lys-Ile-Leu-Phe-Leu-Asp-Gly-NH2*
CAS No.: 128211-01-8
Cat. No.: B12650033

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Executive Summary

Ac-RKILFLDG-NH2 is a substrate mimic of the HIV-1 Gag-Pol polyprotein cleavage site.[1] In drug development, it serves as a critical tool to verify that a candidate Protease Inhibitor (PI) is effectively engaging its target in vivo.[1] Unlike fluorogenic substrates used in plate readers, this non-fluorescent peptide is preferred for LC-MS/MS-based ex vivo assays where native substrate mimicry and stability in biological matrices are paramount.[1]

Key Applications

- **Ex Vivo PD Profiling:** Measuring residual HIV protease activity in tissues/plasma from drug-treated animals.[1]
- **Metabolic Stability Studies:** Determining the susceptibility of the substrate to host (murine/rat) peptidases prior to HIV-PR assays.

- Bioanalytical Standards: Calibration of LC-MS methods for detecting viral cleavage products (Ac-RKIL and FLDG-NH₂).

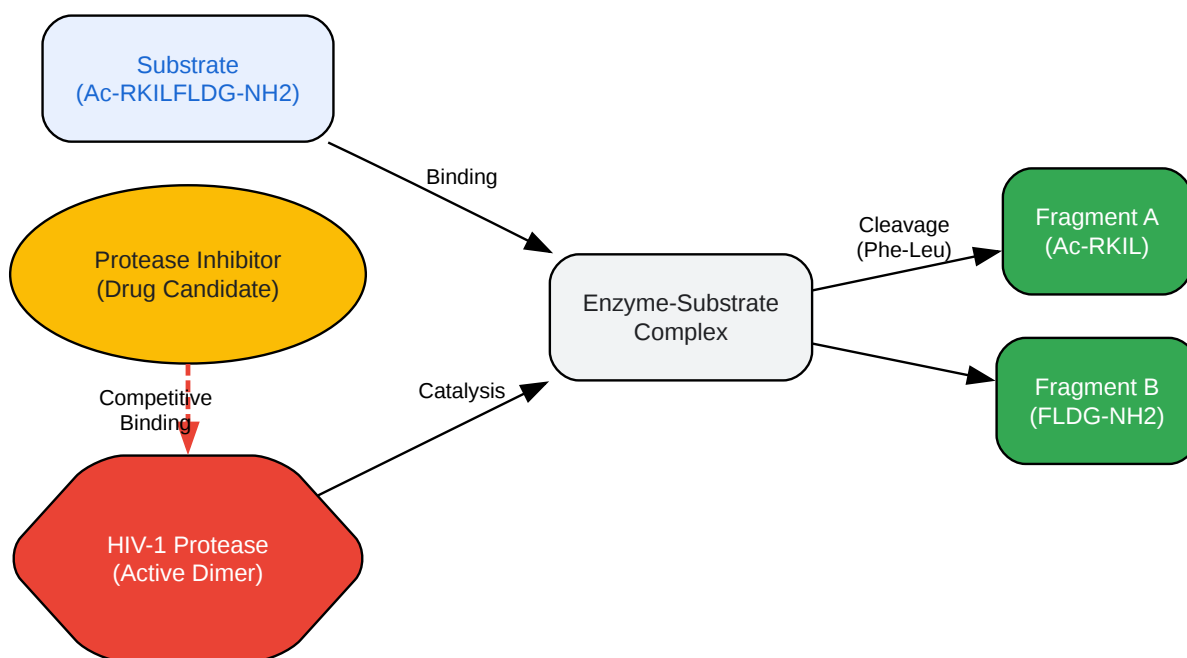
Chemical & Physical Properties

Understanding the physicochemical nature of the peptide is a prerequisite for successful formulation.

Property	Specification
Sequence	Ac-Arg-Lys-Ile-Leu-Phe-Leu-Asp-Gly-NH ₂
Abbreviation	Ac-RKILFLDG-NH ₂
Molecular Weight	~1000–1050 Da (Exact MW depends on counter-ion)
Net Charge (pH 7.4)	+1 (Arg ⁺ , Lys ⁺ , Asp ⁻ , N-Ac ⁰ , C-Amide ⁰)
Hydrophobicity	Moderate (Ile, Leu, Phe, Leu core)
Solubility	Soluble in Water or PBS; may require <5% DMSO for high conc. (>5 mM)
Cleavage Site	Phe – Leu bond (Specific to Aspartyl Proteases)

Mechanism of Action & Assay Logic

The utility of Ac-RKILFLDG-NH₂ relies on the specific cleavage of the Phe-Leu bond by HIV-1 Protease. In a drug development context, the presence of the uncleaved parent peptide indicates effective viral inhibition, while the accumulation of fragments indicates viral activity.



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Figure 1: Mechanism of Action.[1] The peptide mimics the viral Gag-Pol cleavage site.[2][3] Effective inhibitors prevent the formation of Fragments A and B.

Experimental Protocols

Protocol A: Formulation for Injection or Incubation

Objective: Prepare a stable, sterile stock solution for animal administration or tissue spiking.[1]

- Stock Preparation (10 mM):
 - Weigh 10 mg of lyophilized Ac-RKILFLDG-NH2.[1]
 - Dissolve in 100% DMSO initially (approx. 100 μ L) to ensure complete solvation of the hydrophobic core.[1]
 - Dilute slowly with 900 μ L of sterile PBS (pH 7.4).
 - Note: If the solution becomes cloudy, sonicate for 30 seconds.

- Sterilization:
 - Pass through a 0.22 μm PVDF syringe filter.[\[1\]](#)
 - Caution: Nylon filters may bind peptides; avoid them.[\[1\]](#)
- Storage: Aliquot into low-bind tubes and store at -80°C . Avoid freeze-thaw cycles.

Protocol B: In Vivo Pharmacokinetic Stability (Control Study)

Objective: Before using this peptide as a probe, you must determine its stability against host enzymes (e.g., neprilysin, cathepsins) in the animal model (e.g., Mouse/Rat).[\[1\]](#)

Animals: Male CD-1 Mice or Sprague-Dawley Rats (n=3 per timepoint). Route: Intravenous (IV) Bolus (Tail Vein).[\[1\]](#)

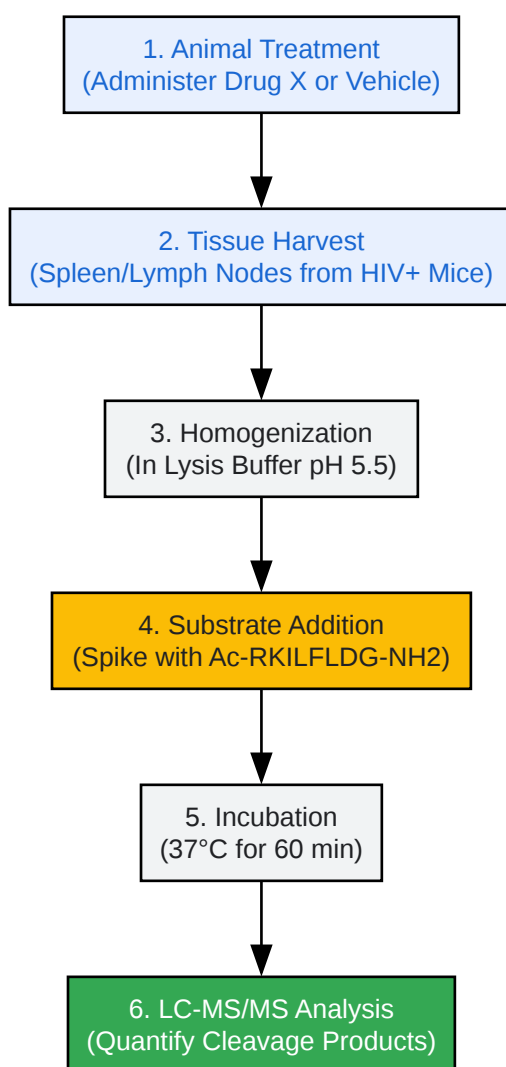
- Dosing: Administer 1 mg/kg of Ac-RKILFLDG-NH₂.
- Sampling: Collect blood (via saphenous vein or cardiac puncture) at 0, 5, 15, 30, and 60 minutes post-dose.[\[1\]](#)
- Quenching: Immediately transfer 50 μL blood into tubes containing 10 μL of 10% TFA (Trifluoroacetic acid) to stop all proteolytic activity instantly.
- Processing: Centrifuge at 10,000 x g for 10 min. Collect supernatant for LC-MS/MS analysis.
- Analysis: Monitor the disappearance of the parent mass (M+H).
 - Success Criterion: If $T_{1/2} < 5$ min, the peptide is too unstable for systemic use. Use Protocol C (Ex Vivo) instead.

Protocol C: Ex Vivo Protease Activity Assay (Gold Standard)

Objective: Evaluate the efficacy of a Protease Inhibitor (Drug X) in HIV-infected humanized mice.

Experimental Logic: Instead of injecting the substrate (which host enzymes might degrade), you treat the animal with the Drug, harvest the infected tissue, and then add the substrate Ac-RKILFLDG-NH2 to the tissue homogenate.

Workflow Diagram:



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Figure 2: Ex Vivo PD Workflow. This method isolates viral protease activity from systemic host clearance.^[1]

Detailed Steps:

- Treatment: Administer Drug X to HIV-infected humanized mice (e.g., hu-PBMC-NSG).^[1]

- Harvest: At T_{max} (e.g., 2 hours post-dose), euthanize animals and collect spleen or lymph nodes.
- Lysis: Homogenize tissue in Acidic Lysis Buffer (50 mM Sodium Acetate, 1 M NaCl, 1 mM EDTA, 1 mM DTT, pH 5.5).^[1]
 - Why pH 5.5? HIV Protease has an acidic optimum (pH 4.5–6.0), whereas many host neutral proteases are less active here.^[1]
- Reaction:
 - Mix 50 µL Tissue Homogenate + 50 µL Ac-RKILFLDG-NH₂ (200 µM).
 - Incubate at 37°C for 60 minutes.
- Stop & Extract: Add 200 µL cold Acetonitrile + 1% Formic Acid. Vortex and centrifuge.^[1]
- Quantification: Analyze supernatant via LC-MS/MS.
 - Readout: Calculate the ratio of [Product]/[Parent].
 - Interpretation: Lower ratio = Higher Drug Efficacy (Enzyme Inhibited).^[1]

Analytical Parameters (LC-MS/MS)

To validate the assay, ensure your mass spectrometer is tuned to these transitions.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)
Parent (Ac-RKILFLDG-NH ₂)	[M+2H] ²⁺ ~509.8	Optimize	30
N-Fragment (Ac-RKIL)	[M+H] ⁺ ~542.4	Optimize	25
C-Fragment (FLDG-NH ₂)	[M+H] ⁺ ~450.2	Optimize	25

Note: Exact masses must be calculated based on the specific isotope composition of your synthesized batch.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Rapid degradation in "No Virus" control	Host proteases (Cathepsin D/E) are cleaving the substrate.[1]	Add Pepstatin A (low conc.) or shift buffer pH to 6.0 to reduce lysosomal activity while maintaining HIV-PR activity.[1]
Peptide precipitation	High ionic strength or low temperature.[1]	Maintain reaction at 37°C; ensure DMSO concentration is <5% but >1% to aid solubility.
Low Signal in LC-MS	Ion suppression from tissue matrix.[1]	Use a Stable Isotope Labeled (SIL) internal standard (e.g., Ac-RK(13C)ILFLDG-NH2) for normalization.[1]

References

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